

"Cumyl-inaca" molecular weight and formula

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Compound of Interest

Compound Name: **Cumyl-inaca**
Cat. No.: **B14078581**

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An in-depth analysis of **Cumyl-INACA** reveals the existence of two distinct but related compounds, each with unique molecular characteristics. This guide provides a comparative overview of their core chemical data. Due to the limited availability of public-domain experimental protocols and established signaling pathways for these specific compounds, this document will focus on their fundamental molecular properties.

Core Molecular Data

A summary of the molecular formula and weight for two identified **Cumyl-INACA** variants is presented below. This information is crucial for researchers in the fields of analytical chemistry, pharmacology, and drug development for accurate quantification and experimental design.

| Compound Name | Molecular Formula | Molecular Weight (g/mol) |
|---------------|-------------------|----------------------------|
| CUMYL-INACA | C17H17N3O | 279.3[1] |
| CUMYL-EINACA | C19H21N3O | 307.4[2] |

CUMYL-INACA is identified with the formal name N-(1-methyl-1-phenylethyl)-1H-indazole-3-carboxamide[1]. **CUMYL-EINACA**, on the other hand, is formally known as 1-ethyl-N-(2-phenylpropan-2-yl)-1H-indazole-3-carboxamide[2]. The primary structural difference lies in the presence of an ethyl group on the indazole ring of **CUMYL-EINACA**.

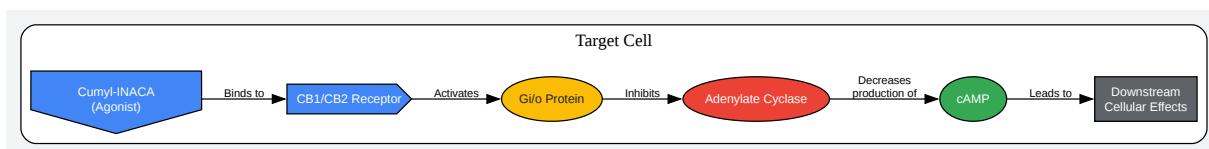
Experimental Protocols

Detailed, publicly available experimental protocols for the synthesis, purification, and analysis of **Cumyl-INACA** and its analogs are not extensively documented in the provided search results. Such protocols are typically proprietary to the manufacturing entities or are published in peer-reviewed scientific literature which was not found. For researchers requiring this information, sourcing from chemical suppliers' product inserts or the scientific literature would be the recommended approach.

Signaling Pathways

The specific signaling pathways through which **Cumyl-INACA** and its derivatives exert their biological effects are not detailed in the provided information. As synthetic cannabinoids, it is hypothesized that they act as agonists at cannabinoid receptors, primarily CB1 and CB2, initiating a cascade of intracellular events. However, without specific studies on these exact molecules, a diagram of their signaling pathway would be speculative.

To illustrate a generalized cannabinoid receptor signaling pathway, the following diagram is provided as a conceptual framework.



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